

Comparative In Vivo Efficacy of SHEN26 Against Other Nucleoside Analogs in Viral Infections

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SHEN26

Cat. No.: B14083366

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This guide provides a comparative analysis of the in vivo efficacy of **SHEN26**, a novel oral antiviral candidate, against other prominent nucleoside analogs such as Molnupiravir, Remdesivir, and Favipiravir. The focus is on their application in treating infections caused by RNA viruses, particularly SARS-CoV-2, the causative agent of COVID-19. This document is intended for researchers, scientists, and professionals in the field of drug development.

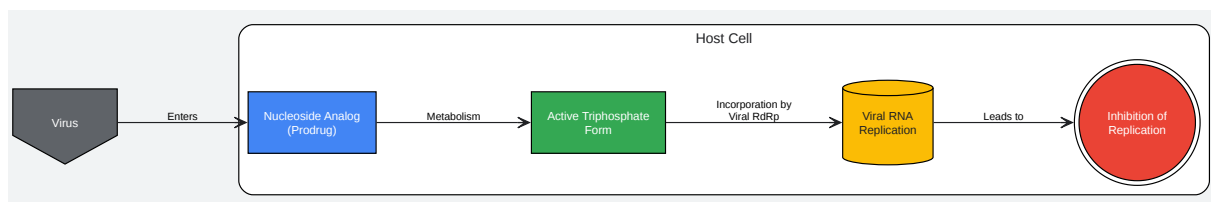
Introduction to Nucleoside Analogs

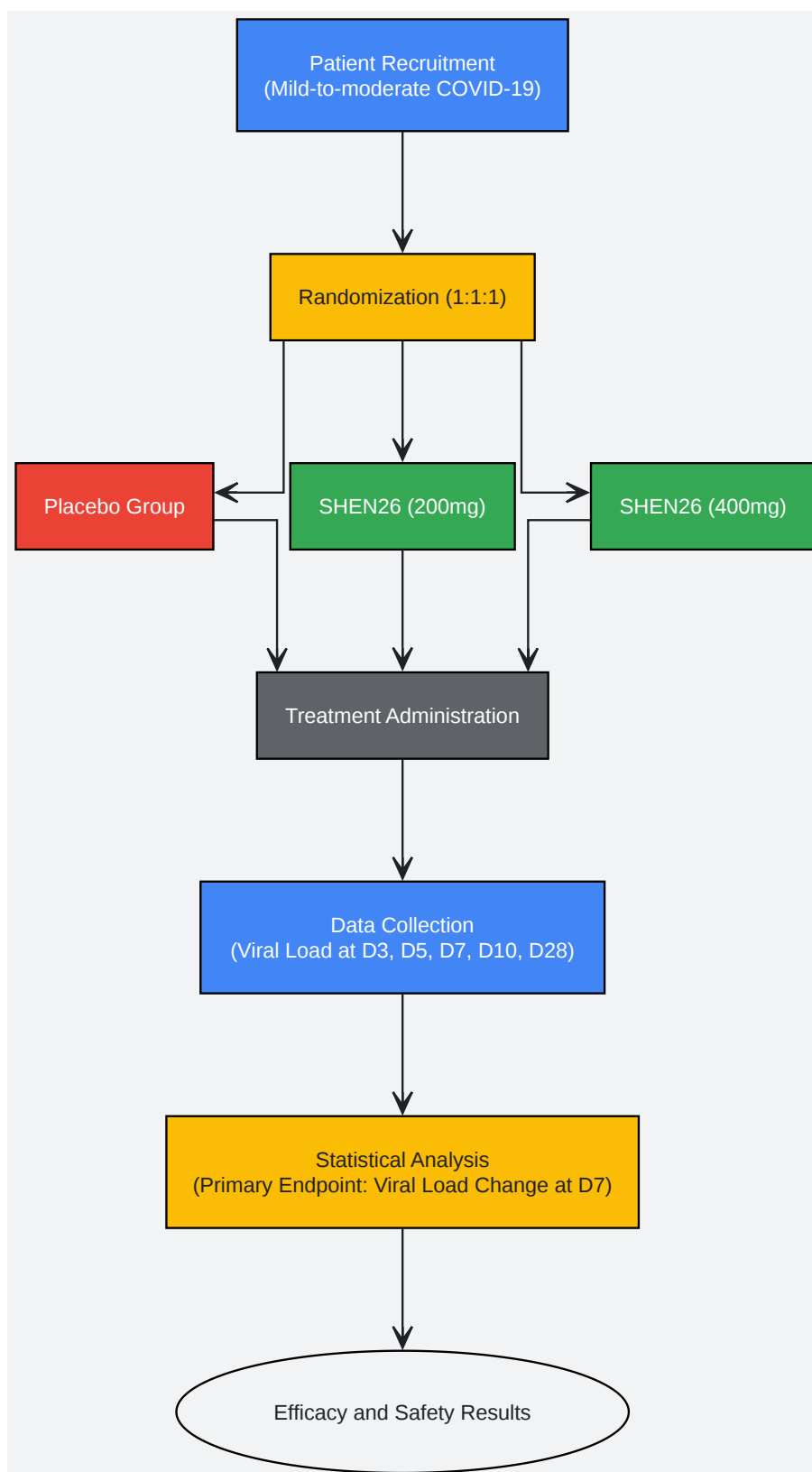
Nucleoside analogs are a class of antiviral drugs that mimic natural nucleosides, the building blocks of RNA and DNA. When incorporated into viral RNA or DNA during replication, these analogs disrupt the process, leading to either chain termination or an accumulation of mutations that are catastrophic for the virus. **SHEN26**, like the other drugs in this comparison, targets the viral RNA-dependent RNA polymerase (RdRp), a crucial enzyme for the replication of many RNA viruses.^{[1][2][3][4][5]} **SHEN26** is an oral prodrug of a remdesivir metabolite, GS-441524, and has shown potent preclinical activity against SARS-CoV-2.^{[4][6]}

Mechanism of Action: A Shared Pathway

The primary mechanism of action for **SHEN26** and the compared nucleoside analogs involves the inhibition of viral RNA synthesis. After administration, these prodrugs are metabolized into their active triphosphate form within the host cell. This active form is then recognized by the viral RdRp and incorporated into the nascent viral RNA strand. This incorporation can lead to premature termination of the RNA chain or, in the case of mutagens like Molnupiravir and

Favipiravir, introduce errors in the viral genome, a process known as lethal mutagenesis.[\[1\]](#)[\[7\]](#)
[\[8\]](#)[\[9\]](#)





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- To cite this document: BenchChem. [Comparative In Vivo Efficacy of SHEN26 Against Other Nucleoside Analogs in Viral Infections]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14083366#in-vivo-efficacy-of-shen26-versus-other-nucleoside-analogs]

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